

Cellular Targets of Des-4-fluorobenzyl mosapride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Des-4-fluorobenzyl mosapride

Cat. No.: B030286

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Introduction

Des-4-fluorobenzyl mosapride, also known as M1, is the principal active metabolite of the gastroprokinetic agent, mosapride.[1] Mosapride is utilized in clinical settings to enhance gastrointestinal (GI) motility.[2] This technical guide provides a comprehensive overview of the cellular targets of **Des-4-fluorobenzyl mosapride**, presenting quantitative data, detailed experimental methodologies, and outlining the associated signaling pathways. The information is intended to support further research and drug development efforts in the field of gastrointestinal pharmacology.

Primary Cellular Targets

The primary cellular targets of **Des-4-fluorobenzyl mosapride** are the serotonin receptor subtypes 4 (5-HT₄) and 3 (5-HT₃). It functions as an agonist at the 5-HT₄ receptor and an antagonist at the 5-HT₃ receptor.

Serotonin 4 (5-HT₄) Receptor Agonism

Des-4-fluorobenzyl mosapride enhances gastrointestinal motility primarily through its agonist activity at the 5-HT₄ receptor.[3] This interaction stimulates the release of acetylcholine from cholinergic neurons in the myenteric plexus, leading to increased smooth muscle contraction and accelerated gastric emptying.[4]

Serotonin 3 (5-HT3) Receptor Antagonism

In addition to its 5-HT4 receptor agonism, **Des-4-fluorobenzyl mosapride** exhibits antagonistic properties at the 5-HT3 receptor.^[3] 5-HT3 receptors are ligand-gated ion channels involved in the emetic reflex and visceral pain perception. Antagonism of these receptors can contribute to anti-nausea and vomiting effects.

Quantitative Data

The following tables summarize the available quantitative data for the interaction of **Des-4-fluorobenzyl mosapride** and its parent compound, mosapride, with their primary cellular targets.

Table 1: Functional Potency of **Des-4-fluorobenzyl mosapride** (M1)

Target	Assay Type	Species	Tissue/Cell Line	Parameter	Value	Reference
5-HT4 Receptor	Electrically-evoked contractions	Guinea Pig	Ileum	EC50	120 nM	[3]
5-HT3 Receptor	2-methyl-5-HT-induced bradycardia	Rat	Anesthetized	ED50	10.5 µg/kg, i.v.	[3]

Table 2: Binding Affinity of Mosapride (Parent Compound)

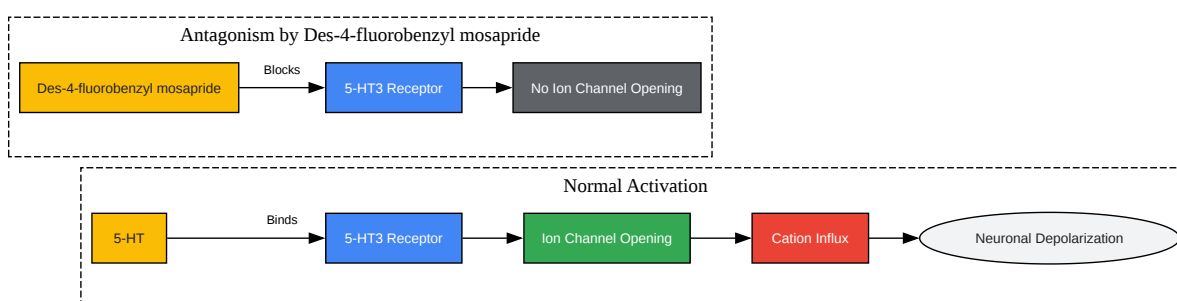
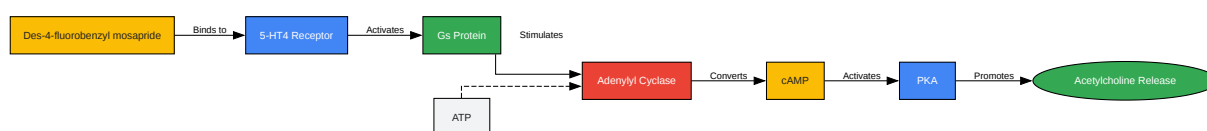
Target	Radioligand	Species	Tissue/Cell Line	Parameter	Value	Reference
5-HT4 Receptor	[3H]GR113808	Guinea Pig	Ileum	Ki	84.2 nM	
5-HT4 Receptor	[3H]GR113808	Guinea Pig	Striatum	IC50	113 nM	

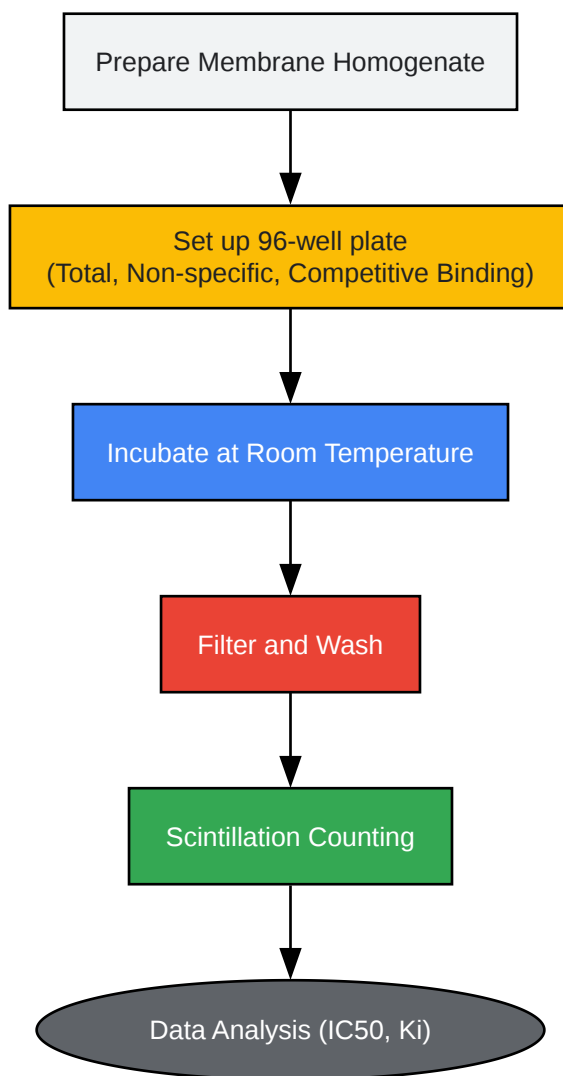
Note: Direct radioligand binding affinity data (K_i or IC_{50}) for **Des-4-fluorobenzyl mosapride** on 5-HT₄ and 5-HT₃ receptors are not readily available in the reviewed literature. The data for the parent compound, mosapride, is provided for reference.

Signaling Pathways

5-HT₄ Receptor Signaling Pathway

Activation of the Gs-coupled 5-HT₄ receptor by **Des-4-fluorobenzyl mosapride** initiates a signaling cascade that leads to the stimulation of adenylyl cyclase. This results in an increase in intracellular cyclic AMP (cAMP) levels, which in turn activates protein kinase A (PKA). PKA then phosphorylates various downstream targets, ultimately leading to the enhancement of acetylcholine release from enteric neurons.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]

- 4. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
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